

Technical Support Center: Propyl Bromoacetate

- Stability and Decomposition

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Compound of Interest

Compound Name: *Propyl bromoacetate*

Cat. No.: *B1345692*

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information on the stability issues and decomposition pathways of **propyl bromoacetate**. Below you will find troubleshooting guides and frequently asked questions (FAQs) to assist in your experimental work.

Frequently Asked Questions (FAQs)

Q1: What is **propyl bromoacetate** and what are its primary applications?

Propyl bromoacetate is an organic compound classified as an alpha-bromo ester.[1] It serves as a valuable reagent in organic synthesis, particularly as an alkylating agent to introduce a propyl-ester functionality into molecules.[1] Its reactivity, owing to the presence of the bromine atom, makes it a useful intermediate in the production of various pharmaceuticals and agrochemicals.[1]

Q2: What are the main stability concerns with **propyl bromoacetate**?

Propyl bromoacetate is susceptible to degradation through several pathways, primarily hydrolysis and thermal decomposition. It is sensitive to moisture and can react with water to decompose.[2] The rate of hydrolysis is significantly influenced by pH and temperature. It is also a combustible liquid and should be kept away from heat, sparks, and open flames.[2]

Q3: How should I properly store **propyl bromoacetate**?

To ensure its stability, **propyl bromoacetate** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.^[2] It should be kept away from heat and sources of ignition. The storage area should be designated for corrosive materials.

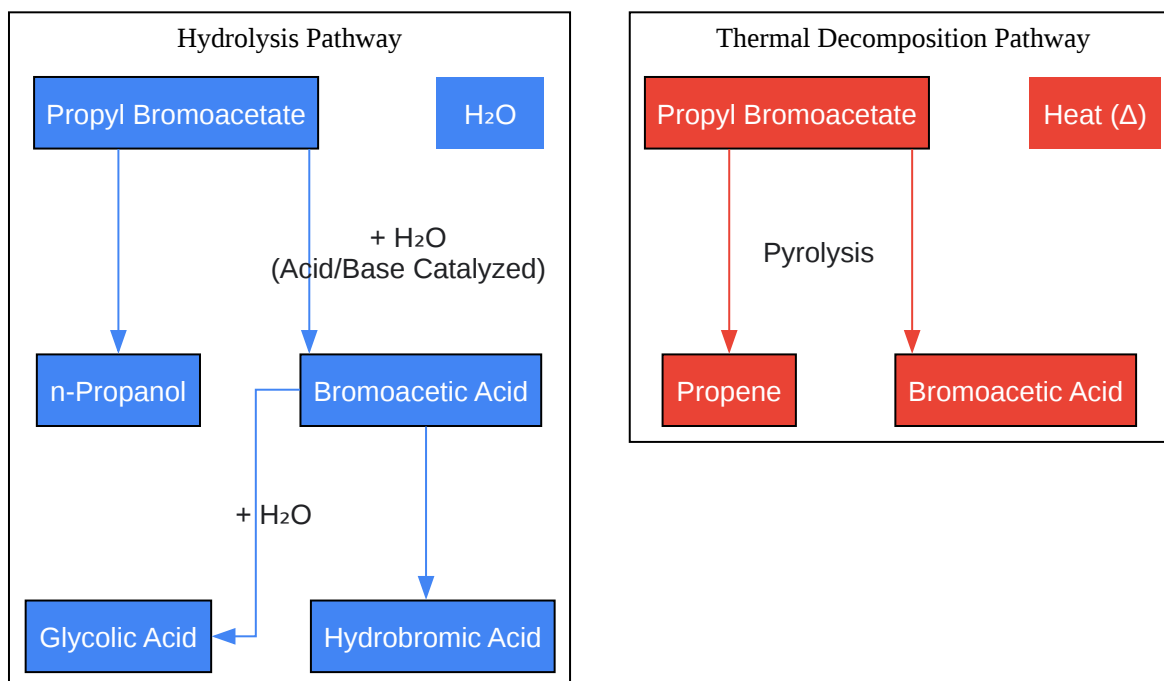
Q4: What are the primary decomposition products of **propyl bromoacetate**?

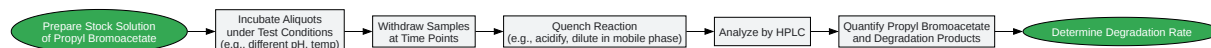
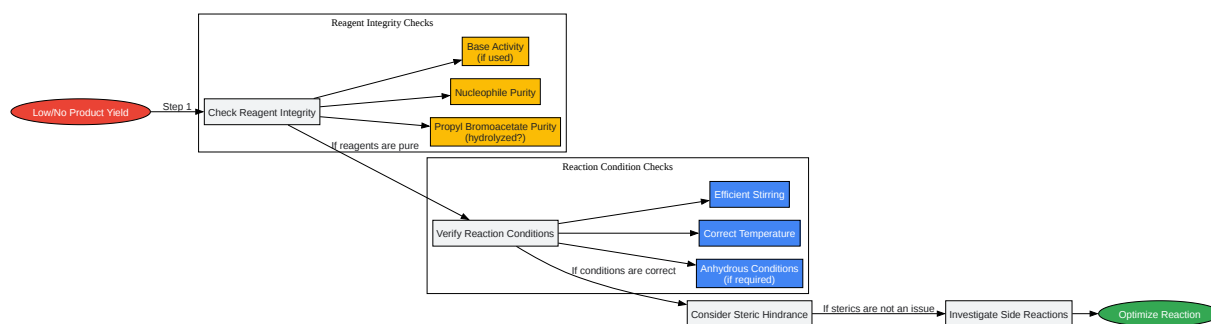
The main decomposition pathways are hydrolysis and thermal decomposition.

- **Hydrolysis:** In the presence of water, **propyl bromoacetate** can hydrolyze to form n-propanol and bromoacetic acid. Bromoacetic acid itself can further hydrolyze to glycolic acid and hydrobromic acid. This process is catalyzed by both acid and base.
- **Thermal Decomposition:** At elevated temperatures, **propyl bromoacetate** can undergo pyrolysis. The primary products are propene and bromoacetic acid.

Decomposition Pathways

The decomposition of **propyl bromoacetate** can proceed through two main pathways: hydrolysis and thermal decomposition.





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References

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